

# In-Depth Technical Guide on the Chirality of (S)-(+)-1-Dimethylamino-2-propanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Dimethylamino-2-propanol

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## Abstract

(S)-(+)-1-Dimethylamino-2-propanol, a chiral amino alcohol, is a versatile building block and reagent in modern organic and medicinal chemistry. Its stereogenic center at the C2 carbon dictates its crucial role in asymmetric synthesis, where it serves as a chiral auxiliary or ligand to induce stereoselectivity in a variety of chemical transformations. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and stereochemical aspects of (S)-(+)-1-dimethylamino-2-propanol. It includes detailed experimental protocols for its preparation and chiral resolution, in-depth analysis of its spectroscopic data, and a discussion of its application in the synthesis of pharmaceuticals, including its role as a component of the immunomodulatory drug Inosine Pranobex.

## Chemical and Physical Properties

(S)-(+)-1-Dimethylamino-2-propanol, also known as (S)-Dimepranol, is a colorless to light yellow liquid at room temperature.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below. The molecule possesses a single stereocenter at the second carbon atom, which bears the hydroxyl group, conferring its chirality.<sup>[3]</sup>

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO	[3][4]
Molecular Weight	103.16 g/mol	[3][4]
CAS Number	53636-17-2	[3][4]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	121-127 °C	[1][5]
Melting Point	-40 °C to -85 °C	[1][5]
Density	0.837 g/mL at 25 °C	[5]
Refractive Index	1.4183-1.4203	[5]
Water Solubility	Miscible	[2]
Specific Rotation [ $\alpha$ ] <sub>D</sub>	+24° (c=1, ethanol)	This is a representative value, actual values may vary.

## Synthesis and Chiral Resolution

The enantiomerically pure (S)-(+)-**1-dimethylamino-2-propanol** can be obtained either through asymmetric synthesis or by resolution of the racemic mixture.

### Synthesis of Racemic 1-Dimethylamino-2-propanol

A common method for the synthesis of the racemic mixture is the reaction of propylene oxide with dimethylamine.[1]

#### Experimental Protocol: Synthesis of Racemic 1-Dimethylamino-2-propanol

- **Reaction Setup:** In a pressure-resistant vessel, place a solution of dimethylamine in a suitable solvent, such as methanol.
- **Addition of Propylene Oxide:** Cool the solution and slowly add propylene oxide. The reaction is exothermic and should be controlled by cooling.

- **Reaction Conditions:** Seal the vessel and heat the mixture. The reaction is typically carried out at elevated temperatures and pressures.
- **Work-up and Purification:** After the reaction is complete, cool the vessel and carefully vent any excess pressure. The solvent is removed under reduced pressure, and the resulting crude **1-dimethylamino-2-propanol** is purified by distillation.

## Chiral Resolution of Racemic 1-Dimethylamino-2-propanol using (+)-Tartaric Acid

The separation of the enantiomers can be achieved by forming diastereomeric salts with a chiral resolving agent, such as (+)-tartaric acid.<sup>[6][7][8]</sup> The differing solubilities of these diastereomeric salts allow for their separation by fractional crystallization.<sup>[6][7]</sup>

### Experimental Protocol: Chiral Resolution

- **Salt Formation:** Dissolve racemic **1-dimethylamino-2-propanol** in a suitable solvent, for example, methanol. In a separate flask, dissolve an equimolar amount of (+)-tartaric acid in the same solvent, heating gently if necessary.<sup>[6]</sup>
- **Crystallization:** Combine the two solutions. The diastereomeric salt of the (S)-(+)-enantiomer with (+)-tartaric acid is typically less soluble and will precipitate out of the solution upon cooling and standing.<sup>[6]</sup>
- **Isolation of Diastereomeric Salt:** Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.
- **Liberation of the Enantiomer:** Suspend the collected crystals in water and add a strong base, such as sodium hydroxide, to neutralize the tartaric acid and liberate the free amine.<sup>[6][9]</sup>
- **Extraction and Purification:** Extract the (S)-(+)-**1-dimethylamino-2-propanol** with an organic solvent, dry the organic layer, and remove the solvent under reduced pressure. The final product can be further purified by distillation.

## Spectroscopic Characterization

### Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of (S)-(+)-**1-dimethylamino-2-propanol** can be confirmed by  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy.[\[3\]](#)[\[10\]](#)

$^1\text{H}$  NMR (in  $\text{CDCl}_3$ ):[\[5\]](#)

- $\delta \sim 3.8$  ppm (m, 1H): Corresponds to the proton on the chiral carbon (CH-OH).
- $\delta \sim 2.3$  ppm (s, 6H): Represents the six protons of the two methyl groups on the nitrogen atom ( $-\text{N}(\text{CH}_3)_2$ ).
- $\delta \sim 2.2$  ppm (m, 2H): Corresponds to the two protons on the carbon adjacent to the nitrogen atom ( $-\text{CH}_2-\text{N}$ ).
- $\delta \sim 1.1$  ppm (d, 3H): Represents the three protons of the methyl group on the chiral carbon ( $-\text{CH}(\text{OH})\text{CH}_3$ ).

$^{13}\text{C}$  NMR (in  $\text{CDCl}_3$ ):[\[5\]](#)[\[11\]](#)

- $\delta \sim 68$  ppm: Carbon attached to the hydroxyl group ( $-\text{CH}-\text{OH}$ ).
- $\delta \sim 65$  ppm: Carbon adjacent to the nitrogen atom ( $-\text{CH}_2-\text{N}$ ).
- $\delta \sim 46$  ppm: Carbons of the two methyl groups on the nitrogen atom ( $-\text{N}(\text{CH}_3)_2$ ).
- $\delta \sim 21$  ppm: Carbon of the methyl group on the chiral carbon ( $-\text{CH}(\text{OH})\text{CH}_3$ ).

## Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum provides information about the functional groups present in the molecule.  
[\[12\]](#)[\[13\]](#)

Wavenumber (cm <sup>-1</sup> )	Assignment
~3400 (broad)	O-H stretching vibration of the hydroxyl group.
~2960-2850	C-H stretching vibrations of the methyl and methylene groups.
~1460	C-H bending vibrations.
~1050	C-O stretching vibration of the secondary alcohol.
~1040	C-N stretching vibration of the tertiary amine.

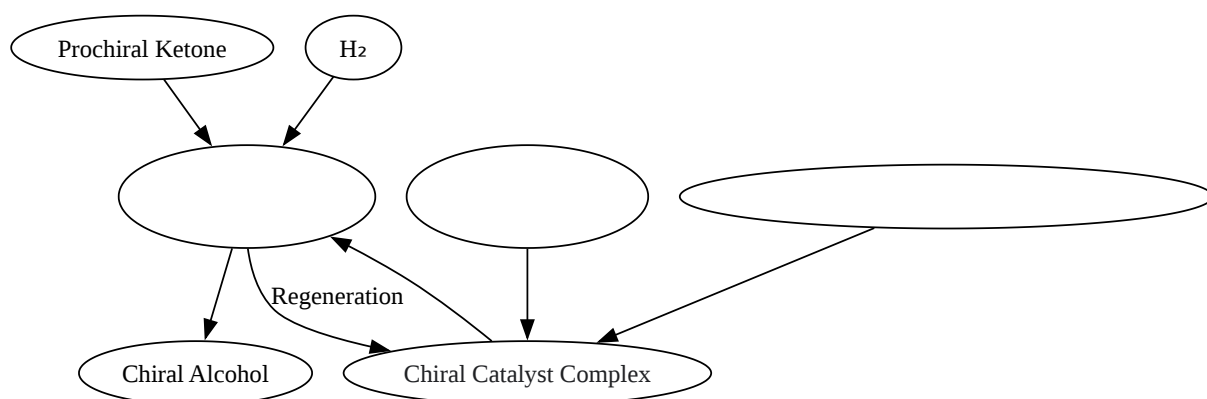
## Applications in Asymmetric Synthesis

(S)-(+)-**1-Dimethylamino-2-propanol** is a valuable chiral ligand and auxiliary in asymmetric synthesis, where it is used to control the stereochemical outcome of reactions.[\[1\]](#)[\[14\]](#)

## Chiral Ligand in Asymmetric Hydrogenation

As a bidentate ligand, it can coordinate to a metal center, creating a chiral environment that directs the hydrogenation of a prochiral substrate to a specific enantiomer.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

The nitrogen and oxygen atoms of the amino alcohol chelate to the metal, forming a stable complex that facilitates the enantioselective transfer of hydrogen.



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## Role in Drug Development

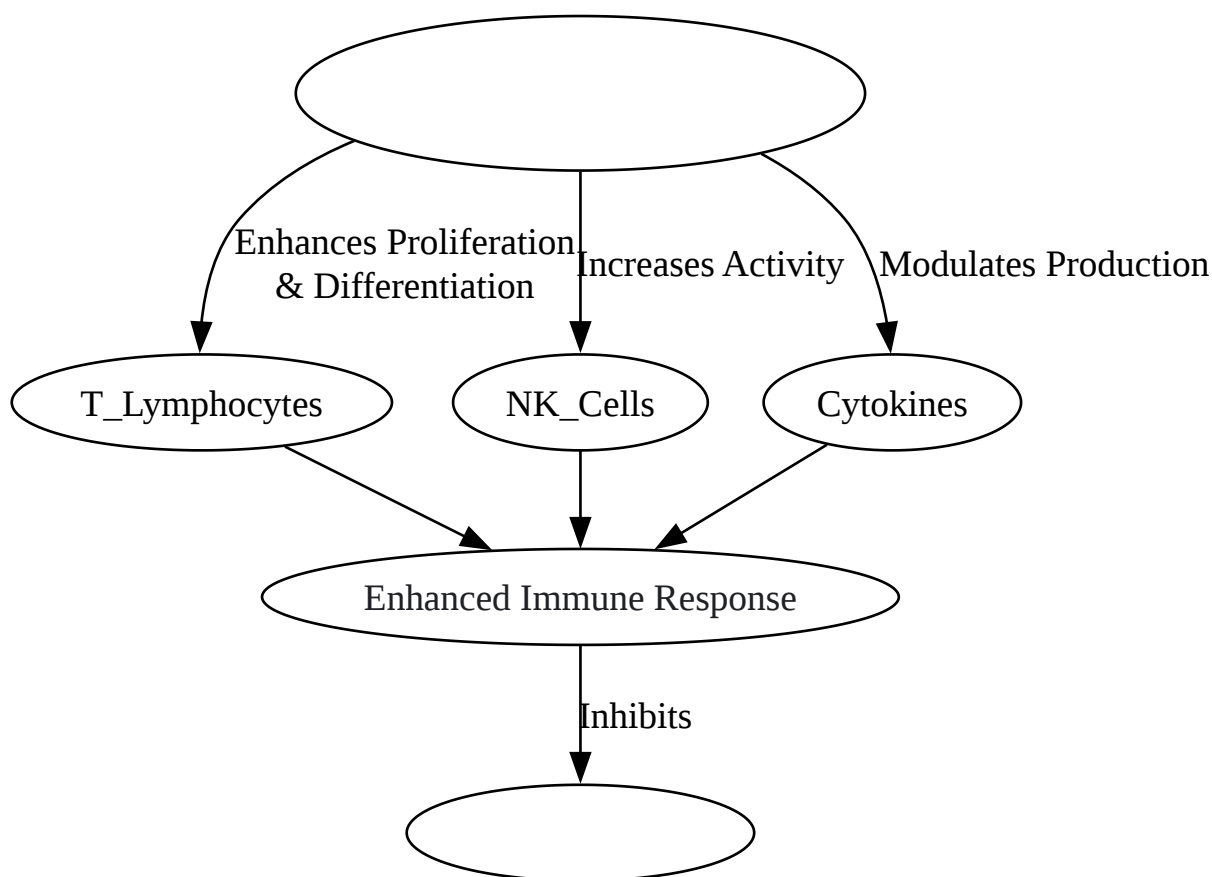
The primary application of (S)-(+)-**1-dimethylamino-2-propanol** in drug development is as a chiral building block for the synthesis of active pharmaceutical ingredients (APIs). A notable example is its inclusion as a component of the drug Inosine Pranobex.

## Inosine Pranobex

Inosine Pranobex is a synthetic compound composed of inosine and the p-acetamidobenzoate salt of N,N-dimethylamino-2-propanol (dimepranol) in a 1:3 molar ratio.<sup>[20][21]</sup> It is used as an immunomodulatory and antiviral agent.<sup>[20][22][23]</sup>

### Mechanism of Action of Inosine Pranobex

The dimepranol component of Inosine Pranobex is believed to contribute to the drug's immunomodulatory effects. Inosine Pranobex has been shown to enhance T-lymphocyte proliferation and differentiation, increase the activity of natural killer (NK) cells, and modulate the production of cytokines.<sup>[20][24]</sup> These actions lead to a potentiation of the host's immune response against viral infections.



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## Conclusion

(S)-(+)-1-Dimethylamino-2-propanol is a fundamentally important chiral molecule with significant applications in asymmetric synthesis and drug development. Its stereogenic center provides the basis for its utility in controlling the stereochemistry of chemical reactions, leading to the production of enantiomerically pure compounds. A thorough understanding of its properties, synthesis, and applications is essential for researchers and scientists working in the fields of organic chemistry, medicinal chemistry, and pharmaceutical development. The detailed protocols and data presented in this guide serve as a valuable resource for the effective utilization of this versatile chiral building block.

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Address: 3281 E Guasti Rd  
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